

Technical Whitepaper: 4-(2-Bromophenyl)pyrimidin-2-amine

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Compound of Interest

Compound Name: 4-(2-Bromophenyl)pyrimidin-2-amine

CAS No.: 99073-95-7

Cat. No.: B1504631

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CAS Number: 99073-95-7 Molecular Formula: $C_{10}H_8BrN_3$ Molecular Weight: 250.10 g/mol

Executive Summary

4-(2-Bromophenyl)pyrimidin-2-amine (CAS 99073-95-7) is a specialized heterocyclic building block serving as a critical pharmacophore in medicinal chemistry. Unlike its para-substituted isomer (used in the synthesis of the endothelin receptor antagonist Macitentan), this ortho-bromo derivative is primarily utilized for molecular rigidification and the synthesis of fused tricyclic systems.

Its structural value lies in the "Ortho Effect": the proximity of the bromine atom on the phenyl ring to the nitrogen atoms of the pyrimidine core facilitates intramolecular cyclization reactions (e.g., Buchwald-Hartwig, Heck), enabling the rapid construction of pyrimido[1,2-a]indoles and related kinase inhibitor scaffolds. This guide details the optimized synthesis, purification, and downstream applications of this compound.

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

Property	Value	Notes
Appearance	Off-white to pale yellow solid	Crystalline powder form preferred for stability.
Melting Point	138–142 °C	Sharp melting point indicates high purity (>98%).
Solubility	DMSO, DMF, Methanol (Hot)	Sparingly soluble in water; soluble in chlorinated solvents.
pKa (Calc)	~3.8 (Pyrimidine N1)	The 2-amino group acts as a weak base and H-bond donor.
LogP	2.1 – 2.4	Moderate lipophilicity suitable for CNS-active library design.
Storage	2–8 °C, Inert Atmosphere	Hygroscopic; store under Argon/Nitrogen to prevent oxidation.

Synthetic Methodology

The most robust and scalable route to CAS 99073-95-7 utilizes the Enaminone Condensation Pathway. This method avoids the regioselectivity issues often encountered with Suzuki couplings of dichloropyrimidines.

Reaction Scheme Visualization

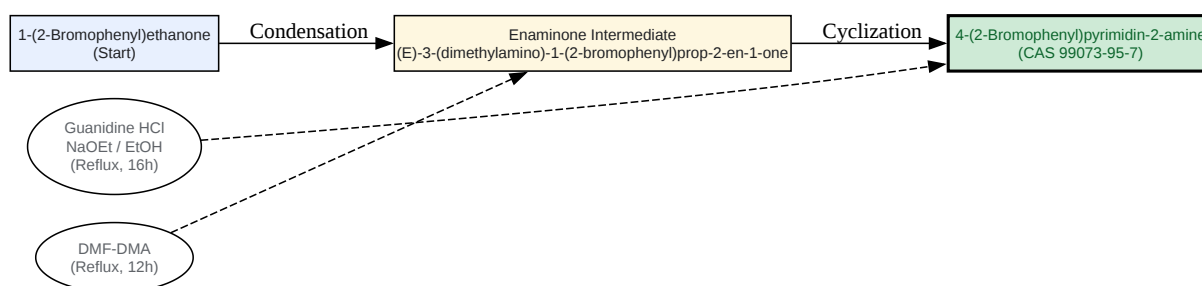


Figure 1: Optimized Enaminone Synthesis Route

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Figure 1: Step-wise condensation of 2'-bromoacetophenone with DMF-DMA followed by cyclization with guanidine.

Detailed Protocol

Step 1: Formation of Enaminone Intermediate

- Reagents: Charge a round-bottom flask with 1-(2-bromophenyl)ethanone (1.0 eq) and N,N-Dimethylformamide dimethyl acetal (DMF-DMA) (1.5 eq).
- Conditions: Heat the neat mixture to 100–110 °C for 12–16 hours.
- Monitoring: Monitor by TLC (EtOAc/Hexane 1:1). The starting ketone spot should disappear, replaced by a lower R_f yellow spot (enaminone).
- Workup: Evaporate excess DMF-DMA under reduced pressure. The residue is typically a viscous yellow oil or solid which can be used directly in the next step without extensive purification.

Step 2: Pyrimidine Cyclization

- Preparation: Dissolve the crude enaminone from Step 1 in anhydrous Ethanol (0.5 M concentration).

- Base Activation: Add Guanidine Hydrochloride (1.2 eq) and Sodium Ethoxide (NaOEt, 1.5 eq). Note: Using NaOEt is critical to liberate the free guanidine base in situ.
- Reaction: Reflux the mixture (approx. 78 °C) for 16 hours.
- Quench & Isolation:
 - Cool to room temperature.^[1]
 - Pour the reaction mixture into ice-cold water (5x volume).
 - The product typically precipitates as a solid. Filter via vacuum filtration.
 - Wash the cake with cold water followed by a small amount of cold diethyl ether to remove non-polar impurities.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (DCM/MeOH 95:5) if high purity (>99%) is required for biological assays.

Advanced Application: Intramolecular Cyclization

The ortho-bromo substituent allows this compound to serve as a precursor for Pyrimido[1,2-a]indoles via Pd-catalyzed intramolecular C-N bond formation. This scaffold is increasingly relevant in kinase drug discovery.

Cyclization Workflow

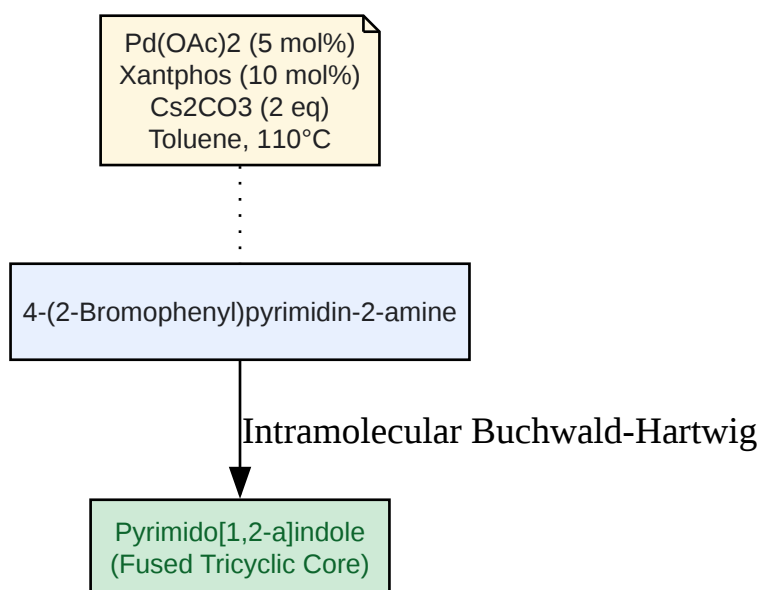


Figure 2: Synthesis of Fused Heterocycles via Pd-Catalysis

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Figure 2: Transformation of the open scaffold into a fused tricyclic system.

Mechanistic Insight: The 2-amino group acts as the nucleophile, attacking the Pd-activated aryl bromide. The choice of Xantphos as a ligand is crucial; its wide bite angle facilitates the reductive elimination step required to form the 5-membered ring fusion.

Medicinal Chemistry Applications

Kinase Inhibition (Hinge Binding)

The 2-aminopyrimidine motif is a "privileged structure" that mimics the adenine ring of ATP.

- **Binding Mode:** The Pyrimidine N1 accepts a hydrogen bond from the kinase hinge region, while the exocyclic 2-NH₂ donates a hydrogen bond.
- **Role of 2-Bromophenyl:** The bulky ortho-bromo group forces the phenyl ring to twist out of plane relative to the pyrimidine. This atropisomerism can be exploited to fill specific hydrophobic pockets (e.g., the "Gatekeeper" region) or to induce selectivity against homologous kinases.

Distinction from Macitentan Intermediates

Researchers must distinguish CAS 99073-95-7 from its isomer 5-(4-bromophenyl)pyrimidin-2-amine.

- Macitentan (Opsumit): Uses the para-bromo isomer to extend the chain linearly.
- CAS 99073-95-7: Uses the ortho-bromo isomer for cyclization or steric locking.

Handling and Safety (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Measures:
 - Wear nitrile gloves and safety goggles.
 - Handle in a fume hood to avoid inhalation of dust.
 - Incompatibility: Strong oxidizing agents.

References

- Synthesis of 4-arylpyrimidines:Organic Syntheses, Coll. Vol. 7, p. 319.[\[2\]](#) (General protocol for enaminone condensation).
- Pyrimido[1,2-a]indole Synthesis:Journal of Organic Chemistry, 2024, "Synthesis of Pyrimido[1,2-a]indolediones...". (Demonstrates the utility of the ortho-cyclization strategy).
- Macitentan Chemistry:Journal of Medicinal Chemistry, 2012, "The Discovery of Macitentan...". (Provides context on the isomeric 5-(4-bromophenyl) scaffold).

- Pd-Catalyzed Cyclization: ResearchGate Review, "Synthesis of pyrimido[1,2-a]indoles". (Detailed review of the intramolecular coupling reactions).

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
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